

Application Note & Protocol: Determination of Minimum Inhibitory Concentration (MIC) of Pyrronamycin A

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Compound of Interest

Compound Name: Pyrronamycin A

Cat. No.: B1244156

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Audience: Researchers, scientists, and drug development professionals.

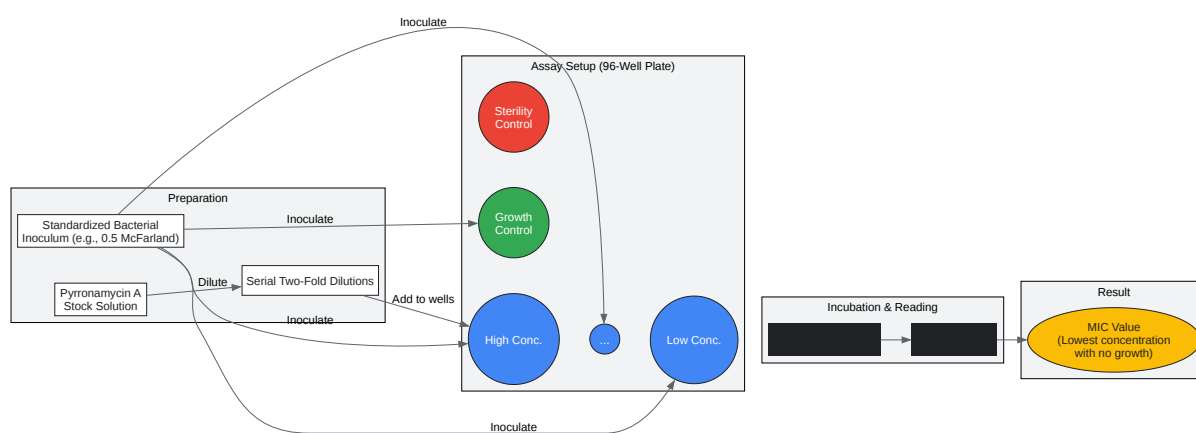
Introduction

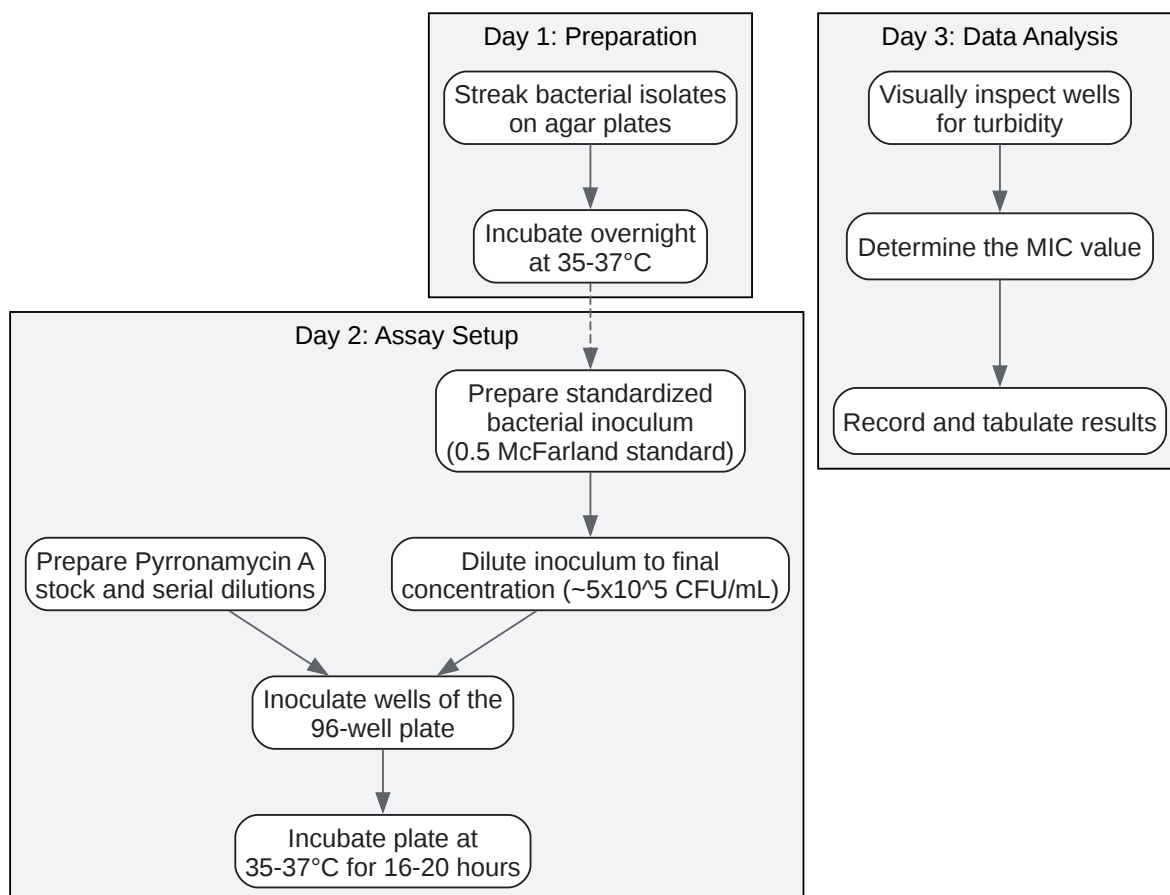
Pyrronamycin A is an antitumor antibiotic produced by *Streptomyces* sp.[1] While its primary characterization has been in the context of antineoplastic activity, understanding its antimicrobial properties is crucial for broader pharmacological profiling. The Minimum Inhibitory Concentration (MIC) is a fundamental measure of an antimicrobial agent's potency, defined as the lowest concentration that prevents the visible growth of a microorganism under standardized in vitro conditions.[2][3][4] This document provides a detailed protocol for determining the MIC of **Pyrronamycin A** against various bacterial strains using the broth microdilution method, a standard procedure recommended by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).[5][6][7][8]

Experimental Principles

The broth microdilution method involves challenging a standardized bacterial inoculum with serial dilutions of **Pyrronamycin A** in a liquid growth medium.[2][9] The assay is typically performed in a 96-well microtiter plate format, which allows for the efficient testing of multiple concentrations and strains simultaneously.[10] After a specified incubation period, the plates

are examined for visible bacterial growth. The MIC value is recorded as the lowest concentration of **Pyrronamycin A** that inhibits this growth.[4][9]





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